

Reactive Blue 160 dye classification and characteristics

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Compound of Interest

Compound Name: *Reactive Blue 160*

Cat. No.: *B1244196*

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Reactive Blue 160: A Technical Guide for Researchers

Introduction: **Reactive Blue 160** (RB 160), identified by the Colour Index (C.I.) number 137160 and CAS number 71872-76-9, is a significant member of the reactive dye class.[1] Specifically classified as a bifunctional, diazo reactive dye, it is widely utilized in the textile industry for dyeing cellulosic fibers such as cotton, hemp, and viscose, as well as their blends.[1][2] Its molecular structure, characterized by two azo groups acting as chromophores, two reactive chlorotriazine rings, and multiple sulfonate groups, dictates its chemical properties and application performance.[3] The presence of two reactive sites allows for the formation of stable covalent bonds with fibers, leading to excellent wash fastness.[3][4] This guide provides a comprehensive overview of the classification, characteristics, and experimental protocols related to **Reactive Blue 160**, tailored for an audience of researchers, scientists, and professionals in drug development who may encounter this compound in various contexts, including environmental and toxicological studies.

Classification and Structural Features

Reactive Blue 160 is a synthetic organic dye belonging to the azo class, which are compounds containing the functional group R-N=N-R'.^[1] Its key structural features are pivotal to its function and environmental fate:

- **Diazo Chromophore:** The molecule contains two azo (-N=N-) linkages, which are responsible for its characteristic navy-blue color.^[3]
- **Bifunctional Reactive System:** It possesses two dichlorotriazine reactive groups. These groups are the sites of nucleophilic substitution reactions with the hydroxyl groups of cellulosic fibers, forming strong, covalent dye-fiber bonds.^[3] This bifunctional nature enhances the fixation efficiency of the dye.
- **Sulfonate Groups:** The structure incorporates multiple sulfonate (-SO₃⁻) groups, which impart high water solubility.^[3] This is essential for the dyeing process but also contributes to the dye's mobility in aquatic environments, posing challenges for wastewater treatment.^[3]
- **Aromatic Rings:** The presence of several aromatic rings contributes to the dye's chemical stability and its resistance to degradation.^[3]

Core Characteristics and Properties

The physicochemical properties of **Reactive Blue 160** are summarized in the tables below, providing a clear reference for its key characteristics.

Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Reactive Blue 160	[1]
CAS Number	71872-76-9	[1]
Molecular Formula	C ₃₈ H ₂₃ Cl ₂ N ₁₄ Na ₅ O ₁₈ S ₅	[1][5]
Molecular Weight	1309.86 g/mol	[1][5]
Appearance	Blue Powder	[1]
Solubility	100 g/L in water at 50 °C	[1]

Spectral and Fastness Properties

Property	Value	Reference
Maximum Absorbance (λ_{\max})	604-630 nm	[6]
Light Fastness (ISO)	5-6	[1]
Perspiration Fastness (Alkali)	4-5	[1]
Oxygen Bleaching Fastness	3	[1]
Soaping Fastness	4-5	[1]

Experimental Protocols

Detailed methodologies are crucial for reproducible research. The following sections provide protocols for common experiments involving **Reactive Blue 160**.

Spectrophotometric Analysis for Concentration Determination

This protocol outlines the determination of **Reactive Blue 160** concentration in an aqueous solution using UV-Visible spectrophotometry.

Objective: To determine the concentration of **Reactive Blue 160** in a solution by measuring its absorbance at its maximum wavelength (λ_{\max}).

Materials:

- **Reactive Blue 160** dye powder
- Distilled or deionized water
- Volumetric flasks (100 mL, 1000 mL)
- Pipettes
- UV-Visible Spectrophotometer

- Cuvettes

Procedure:

- Preparation of Stock Solution (1000 mg/L): Accurately weigh 1.000 g of **Reactive Blue 160** powder and dissolve it in a small amount of distilled water in a beaker. Transfer the solution to a 1000 mL volumetric flask and make up the volume to the mark with distilled water. Mix thoroughly.
- Preparation of Standard Solutions: From the stock solution, prepare a series of standard solutions of known concentrations (e.g., 5, 10, 20, 40, 60, 80, 100 mg/L) by appropriate dilution using 100 mL volumetric flasks.
- Determination of λ_{max} : Take the 40 mg/L standard solution and scan it across the visible spectrum (e.g., 400-800 nm) using the spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}). The reported range for RB 160 is typically between 604 and 630 nm.^[6]
- Calibration Curve: Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration. The resulting graph should be a straight line passing through the origin, in accordance with Beer-Lambert Law.
- Measurement of Unknown Sample: Measure the absorbance of the unknown sample solution at the same λ_{max} .
- Concentration Calculation: Determine the concentration of the unknown sample by interpolating its absorbance value on the calibration curve.

Protocol for Dyeing of Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing cotton fabric with **Reactive Blue 160**.

Objective: To dye a cotton fabric sample to a uniform shade with good fastness properties using **Reactive Blue 160**.

Materials:

- Scoured and bleached cotton fabric
- **Reactive Blue 160** dye
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Soda ash, Na_2CO_3)
- Non-ionic wetting agent
- Synthrapol or a similar neutral soap
- Laboratory dyeing machine (e.g., beaker dyeing machine)
- Beakers, graduated cylinders, and stirring rods

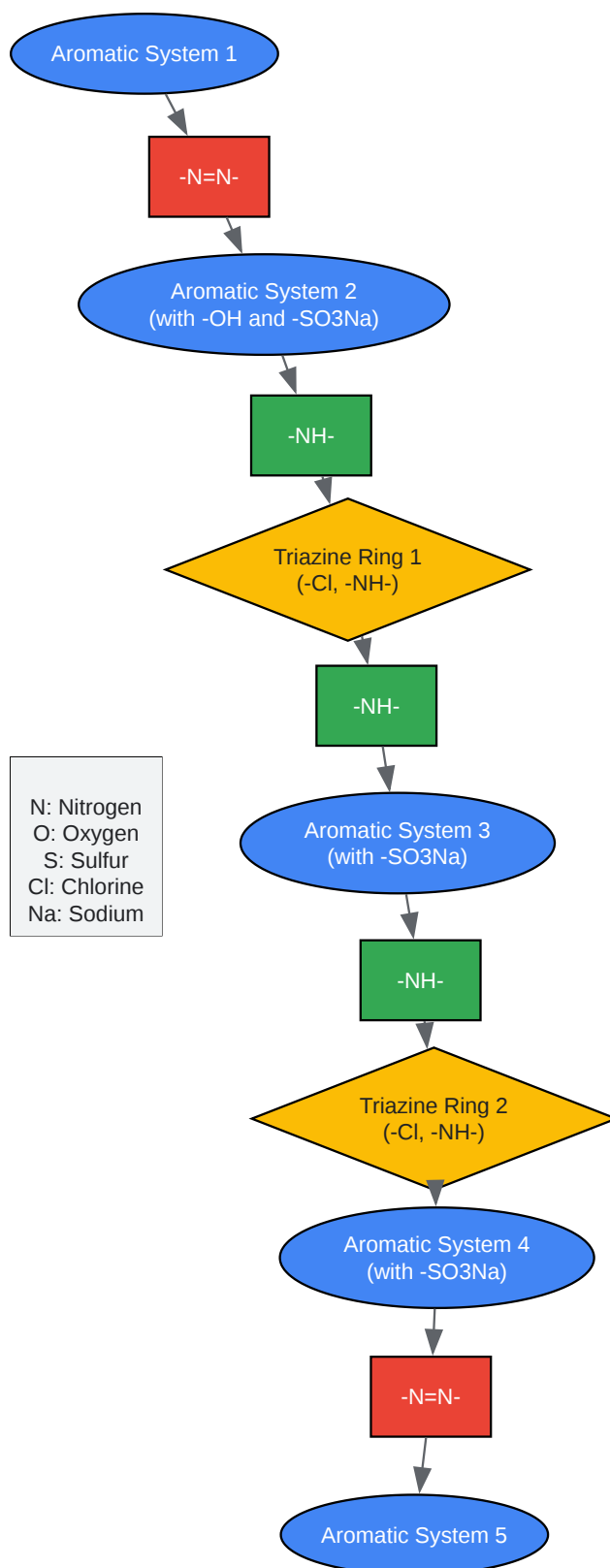
Procedure:

- Pre-treatment: Pre-wash the cotton fabric with a solution containing a non-ionic wetting agent to ensure uniform wetting and removal of any impurities.^[7] Rinse thoroughly with water.
- Dye Bath Preparation: Prepare the dye bath with the required amount of water. The material-to-liquor ratio (MLR) is typically 1:20 (e.g., 200 mL of water for a 10 g fabric sample).
- Dyeing - Step 1 (Exhaustion):
 - Set the dye bath temperature to 40°C.
 - Add the pre-wetted cotton fabric to the bath.
 - Add the required amount of dissolved **Reactive Blue 160** dye (e.g., 2% on the weight of fabric).
 - Add a wetting agent.
 - Run the machine for 10 minutes.

- Gradually add the required amount of salt (e.g., 60-80 g/L NaCl) in portions over 20-30 minutes. The salt acts as an exhausting agent, promoting the migration of the dye from the solution to the fiber.
- Continue the dyeing process for another 30 minutes to ensure maximum exhaustion of the dye.
- Dyeing - Step 2 (Fixation):
 - Add the required amount of dissolved soda ash (e.g., 20 g/L Na₂CO₃) to the dye bath.[7] Soda ash increases the pH of the dye bath to an alkaline level (pH 10.5-11.5), which is necessary for the chemical reaction between the dye and the fiber.
 - Raise the temperature to 60°C and continue dyeing for 60-90 minutes to ensure complete fixation of the dye.[7]
- Post-treatment (Wash-off):
 - Drain the dye bath.
 - Rinse the dyed fabric thoroughly with cold water.[7]
 - Soap the fabric at the boil (95-100°C) for 10-15 minutes with a solution containing a neutral soap (e.g., 2 g/L Synthrapol) to remove any unfixed dye.[7]
 - Rinse again with hot water and then with cold water.
 - Squeeze and air-dry the fabric.

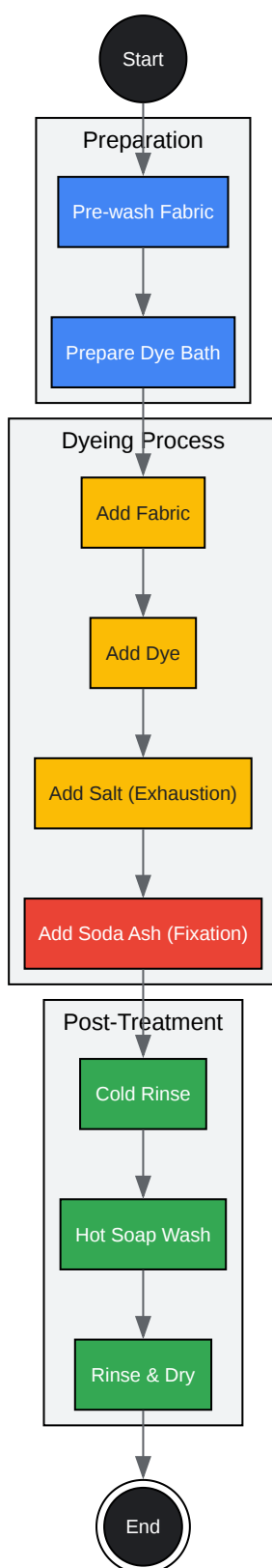
Visualizations

The following diagrams illustrate the chemical structure of **Reactive Blue 160** and a typical workflow for its application in a laboratory setting.



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Caption: Schematic Representation of **Reactive Blue 160**'s Core Structure.



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Caption: Experimental Workflow for Cotton Dyeing with **Reactive Blue 160**.

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